

Essential Safety and Logistical Information for Handling 1-Chloroanthraquinone

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Compound of Interest

Compound Name: **1-Chloroanthraquinone**

Cat. No.: **B052148**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive, procedural information for the safe handling and disposal of **1-Chloroanthraquinone**. Our aim is to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

Hazard Assessment and Personal Protective Equipment (PPE)

1-Chloroanthraquinone is a yellow crystalline solid that can cause skin, eye, and respiratory tract irritation.^[1] While specific Occupational Exposure Limits (OELs) from bodies like OSHA or ACGIH have not been established for **1-Chloroanthraquinone**, it is crucial to handle it with care to minimize exposure.

Summary of Hazards:

Hazard Type	Description
Acute Health Effects	Causes skin and eye irritation. [1] May cause respiratory tract irritation upon inhalation. [1] Ingestion can lead to gastrointestinal irritation.
Chronic Health Effects	The toxicological properties have not been fully investigated.
Environmental Hazards	Harmful to aquatic life with long-lasting effects.

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves for any damage before use.
Eye Protection	Chemical safety goggles or a face shield.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 (or better) particulate respirator is recommended.
Skin and Body Protection	A lab coat or other protective clothing to prevent skin contact.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is vital to ensure safety when working with **1-Chloroanthraquinone**.

Preparation and Engineering Controls

- Work Area Preparation:
 - Ensure a well-ventilated work area. A certified chemical fume hood is the preferred workspace for handling this compound.

- Verify that a safety shower and an eyewash station are readily accessible and in good working order.
- Clear the workspace of any unnecessary items to prevent congestion and potential spills.
- Gathering Materials:
 - Assemble all necessary equipment (spatulas, weigh boats, glassware, etc.) and solvents before handling the chemical.
 - Ensure that a designated and clearly labeled waste container is available for **1-Chloranthraquinone** waste.

Weighing 1-Chloranthraquinone Powder

- Don PPE: Put on all required personal protective equipment as outlined in the table above.
- Use a Fume Hood: Conduct all weighing operations inside a chemical fume hood to minimize inhalation exposure.
- Minimize Dust: Handle the powder gently to avoid generating airborne dust. Use a spatula to carefully transfer the desired amount to a weigh boat.
- Clean Up: After weighing, carefully clean the balance and surrounding area with a damp cloth to remove any residual powder. Dispose of the cloth in the designated chemical waste container.

Preparing Solutions

- Solvent Selection: **1-Chloranthraquinone** is soluble in several organic solvents.[2][3] Refer to the solubility data table below to select an appropriate solvent for your application.
- Dissolution in a Fume Hood:
 - In a chemical fume hood, add the weighed **1-Chloranthraquinone** to a suitable flask.
 - Slowly add the chosen solvent to the flask.

- If necessary, use a magnetic stirrer to aid dissolution. Gentle heating may improve solubility in some solvents, but ensure this is done in a well-controlled manner to avoid splashing and solvent evaporation.
- Labeling: Clearly label the flask with the chemical name, concentration, solvent, and date of preparation.

Transferring Solutions

- Use Appropriate Tools: Use pipettes or graduated cylinders to accurately transfer solutions.
- Avoid Spills: Pour solutions carefully to avoid splashing. When transferring larger volumes, use a funnel.
- Secondary Containment: When transporting the solution, place the container in a secondary container (such as a beaker or a bottle carrier) to contain any potential spills.

Disposal Plan

Proper disposal of **1-Chloroanthraquinone** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Solid Waste: Collect all solid waste contaminated with **1-Chloroanthraquinone**, including used weigh boats, gloves, and paper towels, in a clearly labeled, sealed container for hazardous waste.
 - Liquid Waste: Collect all solutions containing **1-Chloroanthraquinone** in a separate, labeled hazardous waste container. Do not mix with incompatible waste streams.
- Container Disposal:
 - Empty containers should be triple-rinsed with an appropriate solvent. The rinsate should be collected as hazardous waste.
 - After rinsing, the container should be disposed of in accordance with institutional and local regulations for chemical containers.

- Waste Pickup: Arrange for the disposal of hazardous waste through your institution's environmental health and safety (EHS) office.

Quantitative Data

The following tables provide a summary of the key quantitative data for **1-Chloroanthraquinone**.

Physical and Chemical Properties:

Property	Value
Molecular Formula	C ₁₄ H ₇ ClO ₂
Molecular Weight	242.66 g/mol
Appearance	Yellow crystalline solid
Melting Point	159-160 °C
Boiling Point	441 °C (estimated) [2]
Density	1.454 g/cm ³ [2]

Toxicity Data:

Test	Result	Species
LD50 (Oral)	>2000 mg/kg	Rat

Solubility Data:

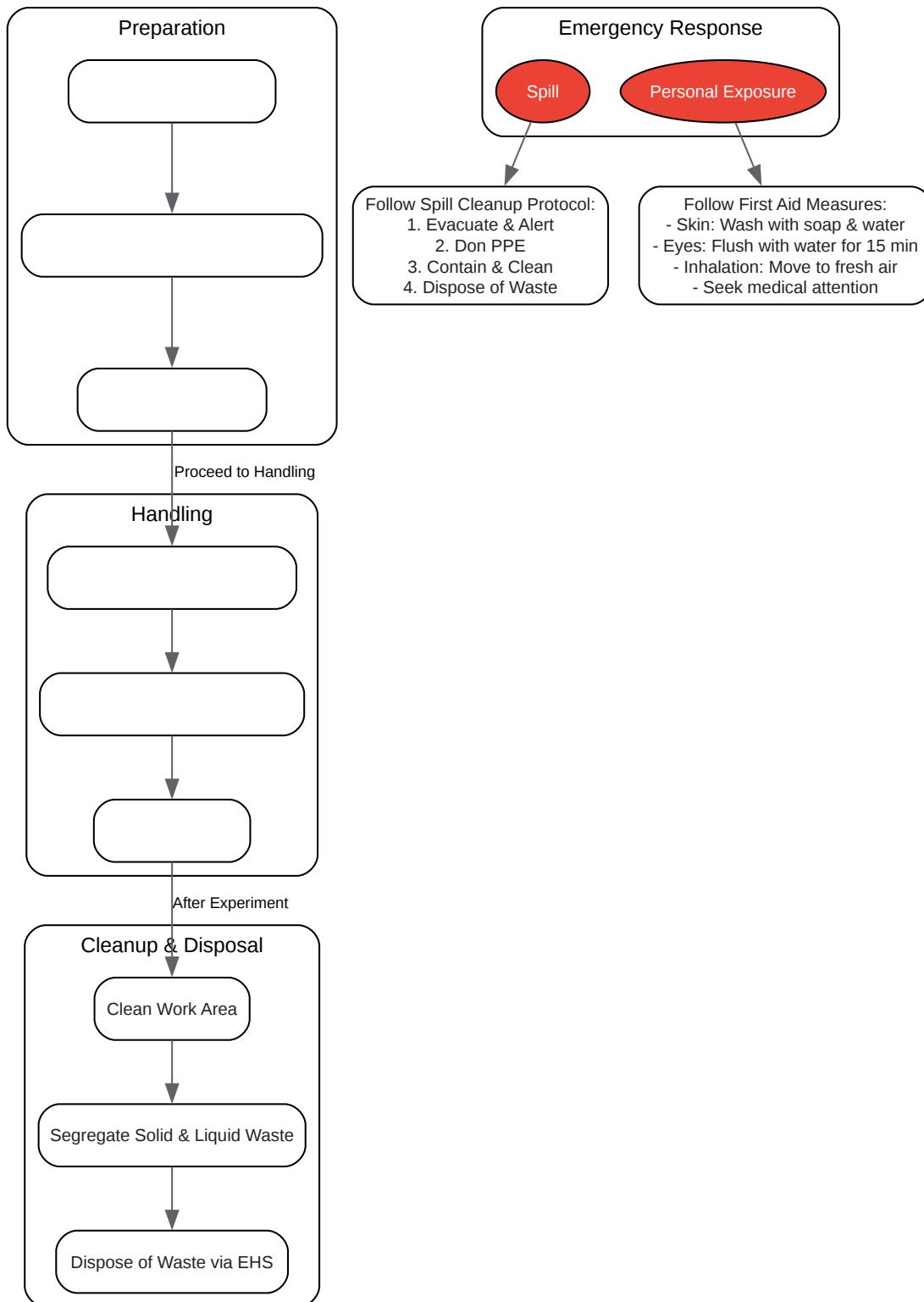
The solubility of **1-Chloroanthraquinone** increases with temperature. The following data was determined experimentally by the gravimetric method.[\[4\]](#)

Solvent	Temperature (°C)	Mole Fraction Solubility (x10 ³)
Toluene	20	1.85
30	2.68	
40	3.89	
50	5.61	
Ethyl Acetate	20	0.98
30	1.35	
40	1.83	
50	2.48	
1,4-Dioxane	20	0.87
30	1.21	
40	1.67	
50	2.29	
Acetone	20	0.65
30	0.89	
40	1.21	
50	1.63	

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **1-Chloroanthraquinone** from preparation to disposal.

Safe Handling Workflow for 1-Chloroanthraquinone

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Caption: Logical workflow for the safe handling of **1-Chloroanthraquinone**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 1-Chloroanthraquinone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052148#personal-protective-equipment-for-handling-1-chloroanthraquinone]

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